

# Essential Safety and Logistical Information for Handling (R)-2-Hydroxymethylpropanoic Acid

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## Compound of Interest

**Compound Name:** (R)-2-Hydroxymethylpropanoic acid

**Cat. No.:** B159078

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **(R)-2-Hydroxymethylpropanoic acid** are critical for laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound.

**(R)-2-Hydroxymethylpropanoic acid**, also known as 2,2-Bis(hydroxymethyl)propionic acid, is considered a hazardous substance that can cause serious eye irritation and may cause respiratory irritation.<sup>[1][2]</sup> Adherence to strict safety protocols during handling and disposal is paramount.

## Hazard Identification and Personal Protective Equipment (PPE)

Understanding the hazards associated with **(R)-2-Hydroxymethylpropanoic acid** is the first step in determining the appropriate personal protective equipment.

**Hazard Summary:**

Hazard Statement	Classification	GHS Codes
Causes serious eye irritation	Eye Irritation Category 2	H319
May cause respiratory irritation	Specific target organ toxicity, single exposure (Respiratory system) Category 3	H335
May cause skin irritation	Skin Irritation (Not a primary classification but noted as a potential hazard)	-

Recommended Personal Protective Equipment (PPE):

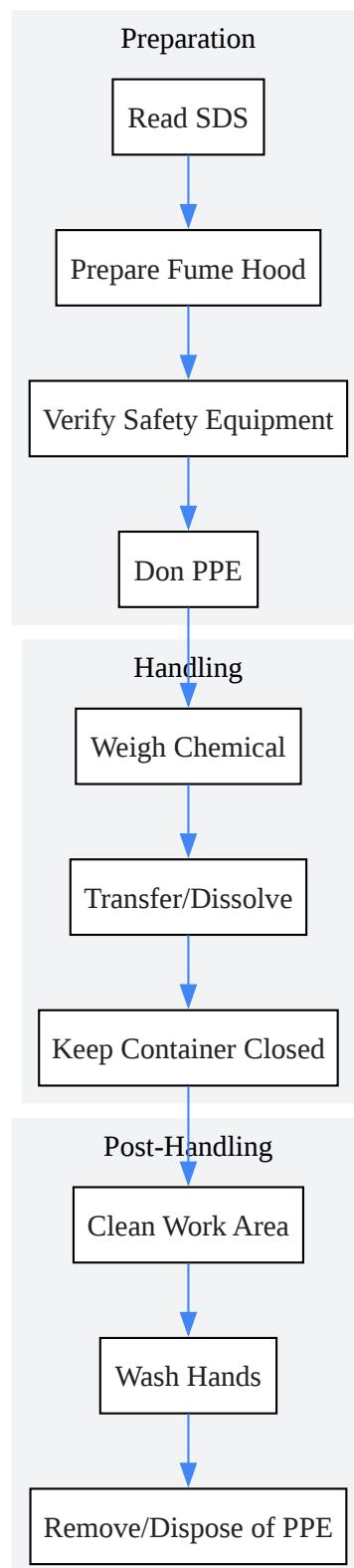
Protection Type	Recommendation	Details
Eye Protection	Chemical splash goggles or a face shield.[3][4][5]	Safety glasses are not sufficient.[4] Ensure that eyewash stations and safety showers are close to the workstation.[1]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are suitable options.[6][7] Inspect gloves for any damage before use and wash hands thoroughly after removal.[8][9]
Skin and Body Protection	Lab coat, apron, or coveralls. [4][10]	Wear a long-sleeved lab coat and closed-toe shoes.[6] For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.[4]
Respiratory Protection	Use in a well-ventilated area.	Work should be conducted in a chemical fume hood, especially when handling the powder form to avoid dust formation.[1][6][11] If ventilation is inadequate, a NIOSH/MSHA-approved respirator may be necessary. [10]

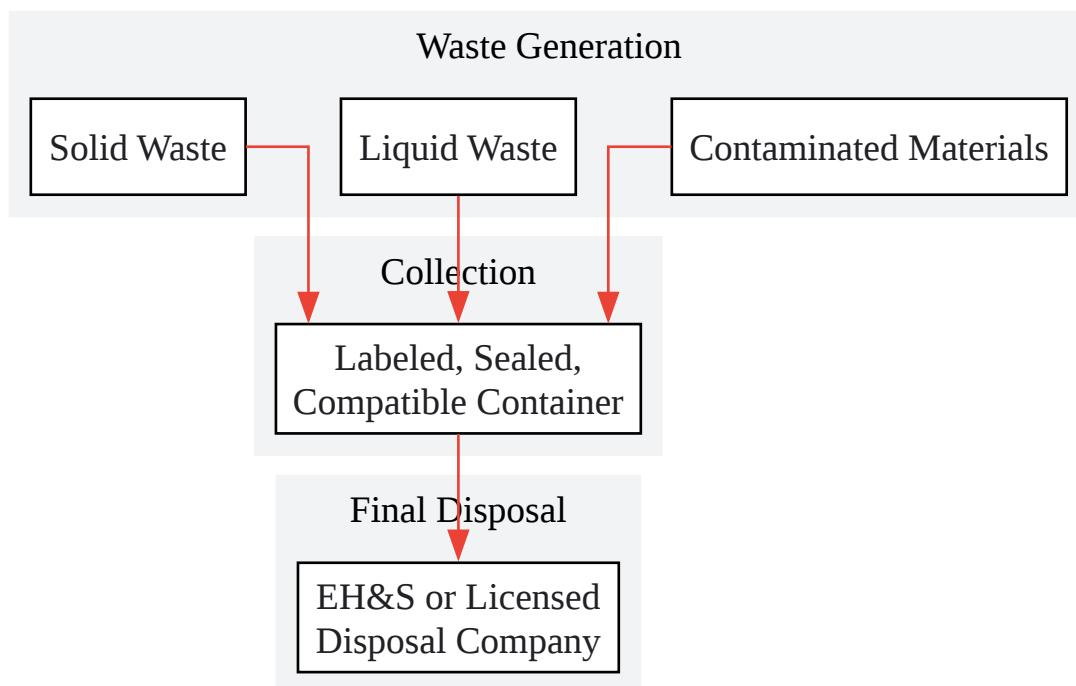
## Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational procedure is crucial to minimize exposure and prevent accidents.

- Preparation:
  - Before handling, thoroughly read the Safety Data Sheet (SDS).[4][6]

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[9]
- Verify that an eyewash station and safety shower are accessible and operational.[1]
- Put on all required PPE as detailed in the table above.[6]
- Handling:
  - Avoid all personal contact, including inhalation of dust or fumes.[12]
  - Weigh out only the necessary amount of the chemical.[8]
  - When transferring the solid, use a scoop or spatula to minimize dust generation.
  - If creating a solution, always add the acid to the solvent, never the other way around.[8]
  - Keep containers tightly closed when not in use.[1]
- Post-Handling:
  - Clean the work area thoroughly after the procedure is complete.
  - Wash hands and any exposed skin with soap and water before leaving the laboratory.[8][9]
  - Remove and properly store or dispose of PPE.[8] Contaminated clothing should be washed separately before reuse.[10]





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